Application Note: A Robust HPLC Method for Purity Assessment of 2-Methylisonicotinaldehyde

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Compound of Interest

Compound Name:	*2-Methylisonicotinaldehyde*
CAS No.:	*63875-01-4*
Cat. No.:	*B1332963*

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Introduction

2-Methylisonicotinaldehyde is a pivotal intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds.[1][2] Its chemical structure, featuring a reactive aldehyde group on a pyridine ring, makes it a versatile building block for creating more complex molecules.[1][3] The purity of this intermediate is of paramount importance, as impurities can carry through the synthetic process, potentially impacting the safety, efficacy, and stability of the final active pharmaceutical ingredient (API).[4] Therefore, a reliable and robust analytical method for the purity assessment of **2-Methylisonicotinaldehyde** is a critical component of quality control in drug development and manufacturing.

This application note details a comprehensive High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of the purity of **2-Methylisonicotinaldehyde** and for the separation of its potential process-related and degradation impurities. The described method is developed to be stability-indicating, a crucial attribute for an analytical procedure designed to monitor the purity of a substance over time and under various

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environmental conditions.[5][6] The protocol herein is validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines, ensuring its suitability for regulatory submissions.[7][8][9]

Principle of the Method

The method employs reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection. This technique separates compounds based on their polarity.[10] A non-polar stationary phase (C18) is used in conjunction with a polar mobile phase. **2-Methylisonicotinaldehyde**, being a moderately polar aromatic aldehyde, will be retained on the column and separated from impurities that possess different polarities. The use of a gradient elution, where the mobile phase composition is changed over time, allows for the effective separation of a wider range of impurities with varying polarities.[11]

Materials and Methods

Instrumentation

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size) is a common and effective choice for the separation of aromatic compounds.[10][11]

Reagents and Materials

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (analytical grade)
- **2-Methylisonicotinaldehyde** reference standard (purity ≥ 98%)
- **2-Methylisonicotinaldehyde** sample for analysis

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Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	Time (min)
0	
20	
25	
26	
30	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL

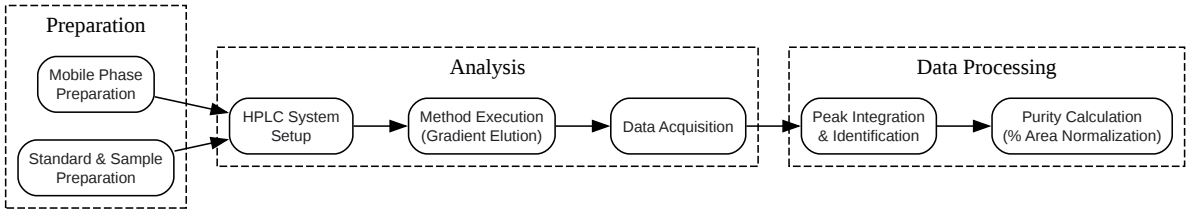
Rationale for Parameter Selection:

- Stationary Phase (C18): The C18 stationary phase provides excellent hydrophobic retention for the aromatic **2-Methylisonicotinaldehyde** and its likely non-polar impurities.
- Mobile Phase: A mixture of water and acetonitrile offers a good polarity range for the elution of compounds. The addition of 0.1% formic acid helps to improve peak shape by protonating any basic sites on the analyte and stationary phase, reducing tailing.
- Gradient Elution: A gradient from low to high organic content (acetonitrile) ensures the elution of both polar and non-polar impurities, providing a comprehensive purity profile.

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- Detection Wavelength: 254 nm is a common wavelength for the detection of aromatic compounds due to the strong absorbance of the benzene ring. A PDA detector can be used to assess peak purity and to identify the optimal detection wavelength for all components.

Experimental Workflow



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Figure 1. A schematic overview of the HPLC analysis workflow.

Protocols

Standard and Sample Preparation

Standard Solution (100 µg/mL):

- Accurately weigh approximately 10 mg of **2-Methylisonicotinaldehyde** reference standard into a 100 mL volumetric flask.
- Dissolve the standard in a 50:50 (v/v) mixture of acetonitrile and water (diluent).
- Sonicate for 5 minutes to ensure complete dissolution.
- Bring the flask to volume with the diluent and mix thoroughly.

Sample Solution (100 µg/mL):

- Accurately weigh approximately 10 mg of the **2-Methylisonicotinaldehyde** sample into a 100 mL volumetric flask.

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- Follow steps 2-4 of the standard solution preparation.

HPLC Analysis Procedure

- Equilibrate the HPLC system with the initial mobile phase conditions (90% A, 10% B) for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (diluent) to ensure the absence of system peaks.
- Inject the standard solution to determine the retention time of the **2-Methylisonicotinaldehyde** peak.
- Inject the sample solution.
- After the analysis is complete, process the chromatograms using appropriate software.

Method Validation

The analytical method was validated according to ICH Q2(R1) guidelines to demonstrate its suitability for its intended purpose.[7][8][12]

Specificity (Forced Degradation)

To demonstrate the stability-indicating nature of the method, forced degradation studies were performed.[5][13] The **2-Methylisonicotinaldehyde** sample was subjected to various stress conditions to induce degradation. The goal is to achieve 5-20% degradation to ensure that the method can effectively separate the main peak from any degradation products.[6][14]

Stress Conditions:

- Acid Hydrolysis: 0.1 M HCl at 60 °C for 24 hours.
- Base Hydrolysis: 0.1 M NaOH at 60 °C for 24 hours.
- Oxidative Degradation: 3% H_2O_2 at room temperature for 24 hours.
- Thermal Degradation: 105 °C for 48 hours.
- Photolytic Degradation: Exposed to UV light (254 nm) and visible light for 7 days.

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The results of the forced degradation studies should demonstrate that the **2-Methylisonicotinaldehyde** peak is well-resolved from all degradation product peaks, and the peak purity of the main peak should be confirmed using a PDA detector.

Linearity

The linearity of the method was evaluated by analyzing five solutions of **2-Methylisonicotinaldehyde** reference standard at concentrations ranging from 50% to 150% of the nominal concentration (50, 75, 100, 125, and 150 µg/mL). A calibration curve was constructed by plotting the peak area against the concentration. The correlation coefficient (r^2) should be ≥ 0.999.

Accuracy

Accuracy was determined by the recovery of a known amount of **2-Methylisonicotinaldehyde** reference standard spiked into a placebo mixture at three concentration levels (80%, 100%, and 120% of the nominal concentration). The recovery should be within 98.0% to 102.0%.

Precision

- Repeatability (Intra-day precision): Determined by analyzing six replicate injections of the sample solution on the same day. The relative standard deviation (RSD) should be ≤ 1.0%.
- Intermediate Precision (Inter-day precision): Determined by analyzing the sample solution on two different days, by two different analysts, and on two different instruments. The RSD should be ≤ 2.0%.

Robustness

The robustness of the method was evaluated by making small, deliberate variations in the chromatographic conditions, such as:

- Flow rate (± 0.1 mL/min)
- Column temperature (± 2 °C)
- Mobile phase composition (± 2% organic)

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The system suitability parameters (e.g., tailing factor, theoretical plates) should remain within acceptable limits, and the purity results should not be significantly affected by these variations.

Data Presentation

System Suitability Results

Parameter	Acceptance Criteria	Typical Result
Tailing Factor (T)	≤ 1.5	1.1
Theoretical Plates (N)	≥ 2000	8500
RSD of 5 replicate injections	≤ 1.0%	0.5%

Purity Calculation

The purity of the **2-Methylisonicotinaldehyde** sample is calculated using the area normalization method:

% Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Example Purity Analysis Results

Peak No.	Retention Time (min)	Area	% Area
1	3.5	1500	0.05
2	8.2 (2-Methylisonicotinaldehyde)	2985000	99.50
3	12.1	4500	0.15
4	15.6	9000	0.30
Total	3000000	100.00	

Conclusion

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The described RP-HPLC method is a reliable, robust, and stability-indicating method for the purity assessment of **2-Methylisonicotinaldehyde**. The method is specific, linear, accurate, and precise, making it suitable for routine quality control analysis in a regulated environment. The forced degradation studies confirm its ability to separate the active ingredient from potential degradation products, ensuring the quality and stability of **2-Methylisonicotinaldehyde**.

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